

Chemical structure and IUPAC name of 2,2-Dimethoxy-2-phenylacetophenone

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Compound of Interest

Compound Name: 2'-Methoxy-2-phenylacetophenone

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An In-depth Technical Guide to 2,2-Dimethoxy-2-phenylacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2,2-Dimethoxy-2-phenylacetophenone, a widely used photoinitiator. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis.

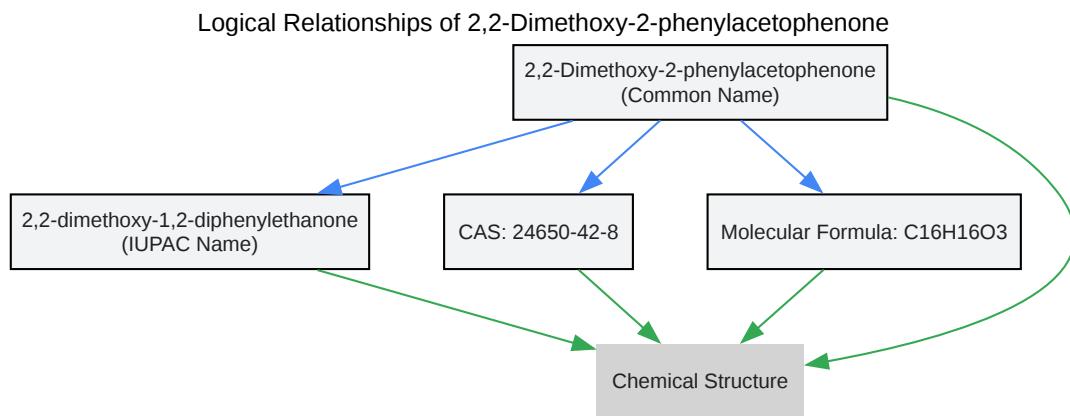
Chemical Structure and Nomenclature

2,2-Dimethoxy-2-phenylacetophenone is an organic compound that is a derivative of acetophenone.^[1] Its structure features a central carbonyl group bonded to a phenyl ring and a carbon atom substituted with two methoxy groups and a phenyl ring.

IUPAC Name: 2,2-dimethoxy-1,2-diphenylethanone^{[2][3][4][5]}

Synonyms: Benzil dimethyl ketal, Irgacure 651, DMPA^{[2][5][6]}

CAS Number: 24650-42-8^{[2][3][4]}



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Caption: Logical relationships of 2,2-Dimethoxy-2-phenylacetophenone.

Physicochemical Properties

2,2-Dimethoxy-2-phenylacetophenone is a white to off-white crystalline solid at room temperature.[1] It is stable but sensitive to light and incompatible with strong acids and oxidizing agents.[1][7]

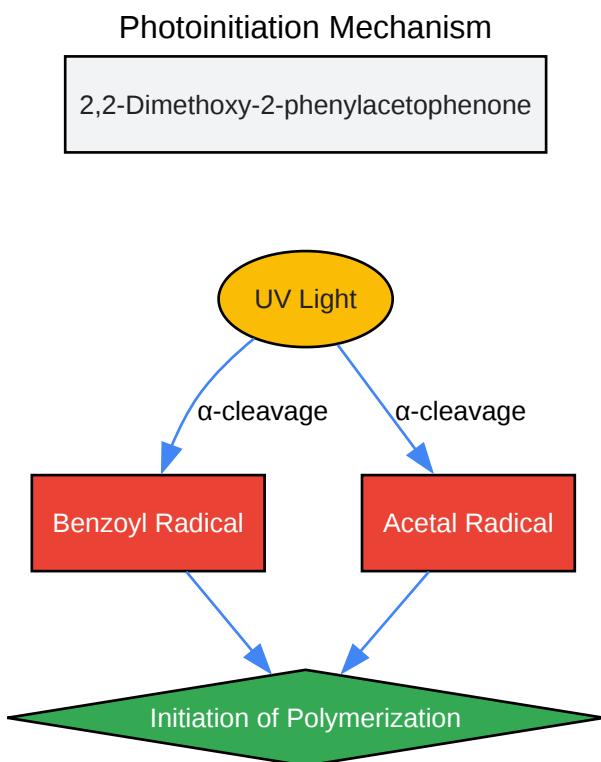
Property	Value
Molecular Formula	C16H16O3
Molecular Weight	256.30 g/mol [2]
Melting Point	67-70 °C [7] [8] [9]
Boiling Point	169 °C at 7 mmHg [8]
Density	1.1320 g/cm ³ (estimate) [8]
Water Solubility	66.32 mg/L at 25 °C [8]
Vapor Pressure	0.002 Pa at 25 °C [8] [9]
LogP	2.95 at 25 °C [8]

Spectroscopic Data

Spectroscopy	Data
¹ H NMR	Spectra are available for this compound. [10]
¹³ C NMR	Spectral data has been reported. [11]
Infrared (IR)	Conforms to the expected spectrum. [4] [12]
Mass Spectrometry (MS)	Spectral data is available. [2]

Applications

The primary application of 2,2-Dimethoxy-2-phenylacetophenone is as a photoinitiator for radical polymerization.[\[1\]](#)[\[5\]](#) Upon exposure to UV light, it undergoes cleavage to form free radicals that initiate polymerization. It is widely used in UV-curable inks, coatings, and adhesives.[\[1\]](#)[\[9\]](#)



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Caption: Photoinitiation mechanism of 2,2-Dimethoxy-2-phenylacetophenone.

Experimental Protocols: Synthesis

Several methods for the synthesis of 2,2-Dimethoxy-2-phenylacetophenone have been reported. Below are two detailed protocols.

Synthesis from Benzil and Dimethyl Sulfate

This method involves the reaction of benzil with dimethyl sulfate and an alkali metal methylate in a nonpolar organic solvent.[13]

Materials:

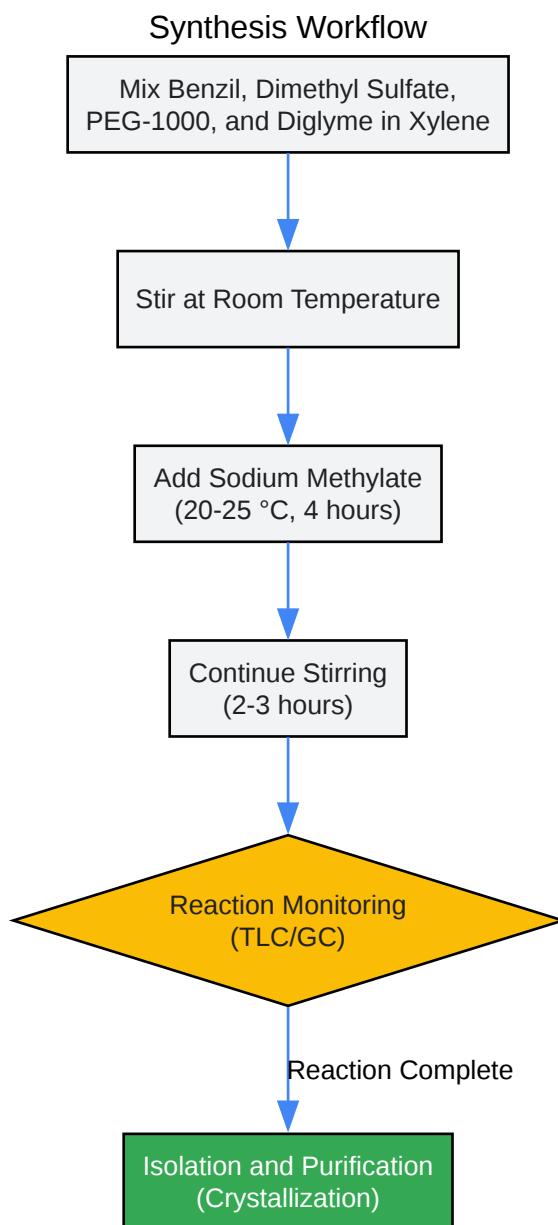
- Benzil

- Dimethyl sulfate
- Sodium methylate (powder)
- Xylene
- Polyethylene glycol (PEG-1000)
- Diglyme

Procedure:

- To 525 ml of xylene, add 92 g of benzil, 71.5 g of dimethyl sulfate, 0.35 g of polyethylene glycol (PEG-1000), and 6 g of diglyme.[13]
- Stir the mixture thoroughly at room temperature.[13]
- Add 33.6 g of powdered sodium methylate in several portions over 4 hours, maintaining the reaction temperature at 20-25 °C.[13]
- After the addition is complete, continue stirring for an additional 2-3 hours.
- Monitor the reaction by a suitable method (e.g., TLC or GC) until completion.
- Upon completion, the product can be isolated and purified by crystallization.

A reported yield for this method is 88.2% with a purity of 99.9%. [13]



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Caption: Experimental workflow for the synthesis of 2,2-Dimethoxy-2-phenylacetophenone.

Synthesis from Benzil and Methanol

This alternative method avoids the use of the highly toxic dimethyl sulfate.[\[14\]](#)

Materials:

- Benzil
- Methanol
- An organic solvent (e.g., diethyl ether)
- A water-absorbing agent
- Hydrogen chloride gas

Procedure:

- Mix benzil, methanol, and another organic solvent such as diethyl ether.[\[14\]](#)
- Add a water-absorbing agent to the mixture.[\[14\]](#)
- Pass hydrogen chloride gas through the stirred mixture.[\[14\]](#)
- After the reaction is complete, cool the reaction solution to induce crystallization of the crude product.[\[14\]](#)
- Recrystallize the crude product to obtain the purified 2,2-Dimethoxy-2-phenylacetophenone.[\[14\]](#)

Safety and Handling

2,2-Dimethoxy-2-phenylacetophenone may cause skin irritation and sensitization.[\[2\]](#)[\[6\]](#) It can also cause photosensitivity, leading to allergic reactions upon exposure to light.[\[2\]](#)[\[6\]](#) Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Store in a cool, dark, and dry place.[\[1\]](#)[\[8\]](#)

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